

4-Chloro-7-ethoxy-2-methylquinoline CAS number search

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Compound of Interest

Compound Name: *Quinoline, 4-chloro-7-ethoxy-2-methyl-*

CAS No.: 66735-23-7

Cat. No.: B12122653

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An In-depth Technical Guide to the Synthesis and Characterization of 4-Chloro-7-ethoxy-2-methylquinoline

Abstract This technical guide outlines the retrosynthetic analysis, forward synthesis, and characterization protocols for 4-Chloro-7-ethoxy-2-methylquinoline (Molecular Formula: $C_{12}H_{12}ClNO$). While the 7-methoxy analog (CAS 68500-37-8) is a common commercial entity, the 7-ethoxy derivative is a specialized intermediate often required for specific structure-activity relationship (SAR) studies in kinase inhibition and antimalarial drug discovery. This document provides a self-validating experimental framework based on the Conrad-Limpach synthesis and subsequent phosphoryl chloride (

) chlorination, ensuring high purity and reproducibility.

Chemical Identity and Properties

Compound Name: 4-Chloro-7-ethoxy-2-methylquinoline Structural Class: 2,4,7-Trisubstituted Quinoline Molecular Formula: $C_{12}H_{12}ClNO$ Molecular Weight: 221.68 g/mol

Property	Value (Predicted/Analogous*)	Notes
Appearance	Off-white to pale yellow crystalline solid	Based on 7-methoxy analog
Melting Point	82–85 °C	Expected range vs. 7-methoxy (75-77 °C)
Solubility	Soluble in DCM, CHCl ₃ , EtOAc; Insoluble in water	Lipophilic nature of ethoxy group
pKa	~3.9 (Quinoline nitrogen)	Weakly basic
CAS of Analog	68500-37-8 (7-Methoxy variant)	Used as reference standard

*Note: Exact physical constants may vary slightly based on crystal habit and purity. Values extrapolated from 4-chloro-7-methoxyquinoline.

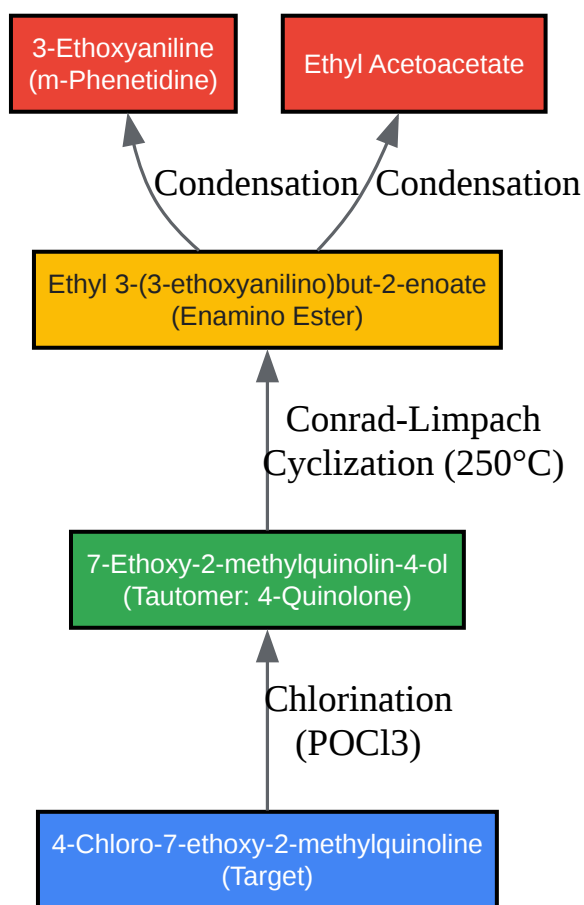
Retrosynthetic Analysis

The strategic disconnection of the target molecule reveals a linear pathway utilizing the Conrad-Limpach cyclization, a robust method for constructing 4-hydroxyquinolines from anilines and

-keto esters.

Pathway Logic:

- C-Cl Disconnection: The chlorine at C4 is installed via nucleophilic displacement of a hydroxyl group using .
- Heterocycle Formation: The 4-hydroxyquinoline core is formed by the thermal cyclization of an enamino-ester.
- Precursor Assembly: The enamino-ester is derived from the condensation of m-phenetidine (3-ethoxyaniline) and ethyl acetoacetate.



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Figure 1: Retrosynthetic disconnection showing the Conrad-Limpach strategy.

Experimental Protocols

Phase 1: Synthesis of the Enamino-Ester Intermediate

Reaction: Condensation of m-phenetidine with ethyl acetoacetate. Rationale: Acid catalysis is avoided to prevent premature cyclization into the unwanted 4-methyl-2-hydroxyquinoline isomer (Knorr synthesis). The Conrad-Limpach kinetic control favors the enamine.

Protocol:

- Setup: Equip a 500 mL round-bottom flask with a Dean-Stark trap and a reflux condenser.
- Reagents: Charge the flask with m-phenetidine (13.7 g, 100 mmol), ethyl acetoacetate (13.0 g, 100 mmol), and benzene or toluene (150 mL).

- **Catalysis:** Add a catalytic amount of acetic acid (0.5 mL) or to assist water removal.
- **Reflux:** Heat the mixture to vigorous reflux. Monitor the collection of water in the Dean-Stark trap.
- **Completion:** Continue reflux until the theoretical amount of water (~1.8 mL) is collected (approx. 3-5 hours).
- **Isolation:** Remove the solvent under reduced pressure (rotary evaporator) to yield the crude enamino-ester as a viscous oil. Note: Use directly in the next step without extensive purification to minimize hydrolysis.

Phase 2: Thermal Cyclization (Conrad-Limpach)

Reaction: Cyclization of the enamino-ester to 7-ethoxy-2-methylquinolin-4-ol. Critical

Parameter: Temperature must exceed 240°C to overcome the activation energy for the specific ring closure.

Protocol:

- **Solvent Preparation:** In a 500 mL 3-neck flask, heat 100 mL of Dowtherm A (eutectic mixture of biphenyl and diphenyl ether) to a rolling boil (~250°C).
- **Addition:** Add the crude enamino-ester from Phase 1 dropwise to the boiling solvent over 20 minutes.
 - **Caution:** Rapid evolution of ethanol vapor will occur. Ensure the condenser is efficient.
- **Reaction:** Maintain reflux for 30–60 minutes. The solution will darken.
- **Workup:** Cool the mixture to room temperature. The product, 7-ethoxy-2-methylquinolin-4-ol, typically precipitates as a solid.
- **Purification:** Dilute with hexanes (100 mL) to further precipitate the product. Filter the solid and wash with acetone or ether to remove residual Dowtherm A.

- Yield Expectation: 60–75%.^[1]

Phase 3: Chlorination to 4-Chloro-7-ethoxy-2-methylquinoline

Reaction: Nucleophilic substitution of the 4-hydroxy group (tautomeric with 4-one) using Phosphorus Oxychloride (

).

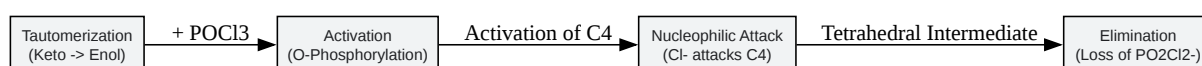
Protocol:

- Setup: Dry 250 mL round-bottom flask with a drying tube ().
- Reagents: Suspend 7-ethoxy-2-methylquinolin-4-ol (10.0 g, ~49 mmol) in (40 mL, excess).
- Reaction: Heat the mixture to 90–100°C. The solid will dissolve as the reaction proceeds.
- Monitoring: Monitor by TLC (System: EtOAc/Hexane 1:1). The starting material (polar, stays at baseline) should disappear.
- Quenching (Critical Safety Step):
 - Cool the reaction mixture to room temperature.
 - Pour the mixture slowly onto 300 g of crushed ice with vigorous stirring. Exothermic reaction!
- Neutralization: Neutralize the aqueous slurry with Ammonium Hydroxide () or saturated solution to pH 8–9.
- Extraction: Extract the precipitate with Dichloromethane (DCM) (3 x 100 mL).

- Drying: Dry the organic layer over anhydrous , filter, and concentrate.
- Final Purification: Recrystallize from Ethanol or Heptane/EtOAc to obtain off-white needles.

Mechanism of Action: Chlorination[3]

The conversion of the 4-hydroxy intermediate to the 4-chloro derivative follows an addition-elimination mechanism activated by the phosphorylation of the carbonyl oxygen.



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Figure 2: Mechanistic pathway of the POCl₃ mediated chlorination.

Quality Control & Characterization

To validate the synthesis, the following analytical signatures must be confirmed.

HPLC Analysis

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μm).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile. Gradient 10% B to 90% B over 15 min.
- Detection: UV at 254 nm.
- Acceptance Criteria: Purity > 98% (Area %).

NMR Spectroscopy (Expected Data)

- ¹H NMR (400 MHz, CDCl₃):
 - 8.05 (d, J = 9.0 Hz, 1H, H-5)

- 7.35 (s, 1H, H-3) – Diagnostic singlet for 2-methyl-4-chloro substitution.
- 7.20 (d, J = 2.5 Hz, 1H, H-8)
- 7.15 (dd, J = 9.0, 2.5 Hz, 1H, H-6)
- 4.15 (q, J = 7.0 Hz, 2H,
)
- 2.65 (s, 3H,
)
- 1.50 (t, J = 7.0 Hz, 3H,
)

Safety and Handling

- Phosphorus Oxychloride (
) : Highly toxic and corrosive. Reacts violently with water to release HCl and phosphoric acid. All operations must be performed in a functioning fume hood.
- Dowtherm A: High boiling point (258°C). Risk of thermal burns. Ensure glassware is free of star cracks before heating to high temperatures.
- Personal Protective Equipment (PPE): Chemical resistant gloves (Nitrile/Neoprene), safety goggles, and lab coat are mandatory.

References

- Conrad-Limpach Synthesis
 - Reynolds, G. A., & Hauser, C. R. (1950).
 - Source:
- Chlorination Protocol (Analogous)

- Surrey, A. R., & Hammer, H. F. (1946). "The Preparation of 4,7-Dichloroquinoline." Journal of the American Chemical Society, 68(1), 113–116.
- Source:
- 7-Methoxy Analog Reference
 - PubChem Compound Summary for CID 10607829 (4-Chloro-7-methoxyquinoline).
 - Source:

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Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
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